

# Solubility Profile of N-(4-Methoxyphenyl)acetamide: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *N*-(4-Methoxyphenyl)acetamide

Cat. No.: B373975

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An in-depth analysis of the solubility of **N-(4-Methoxyphenyl)acetamide** in common laboratory solvents, providing essential data and standardized methodologies for scientists and professionals in drug development and chemical research.

## Introduction

**N-(4-Methoxyphenyl)acetamide**, also known as p-acetanisidide or methacetin, is an aromatic amide of significant interest in medicinal chemistry and organic synthesis. A thorough understanding of its solubility in various solvents is paramount for its effective use in reaction chemistry, purification processes such as recrystallization, and formulation development. This technical guide provides a consolidated overview of the available quantitative and qualitative solubility data for **N-(4-Methoxyphenyl)acetamide** in a range of common laboratory solvents. Furthermore, it outlines a detailed experimental protocol for the accurate determination of its solubility, ensuring reproducibility and reliability of results.

## Quantitative Solubility Data

The solubility of a compound is a critical physicochemical property that dictates its behavior in different solvent systems. The following table summarizes the known quantitative and qualitative solubility of **N-(4-Methoxyphenyl)acetamide** in various common laboratory solvents. It is important to note that while some precise quantitative data is available,

particularly for aqueous solutions, the solubility in many organic solvents is often reported qualitatively.

Solvent	Chemical Class	Polarity	Solubility (g/100 mL)	Temperature (°C)	Observations
Water	Protic	High	0.42[1][2]	20	Slightly soluble.
Water	Protic	High	7[1]	100	Soluble in hot water.[3][4]
Ethanol	Protic	High	Very Soluble[5]	Not Specified	-
Methanol	Protic	High	Slightly Soluble[6]	Not Specified	Contradictory reports exist, with some sources stating it is soluble.
Acetone	Aprotic	High	Very Soluble[5]	Not Specified	-
Chloroform	Halogenated	Medium	Very Soluble[5]	Not Specified	Some sources indicate slight solubility.[6]
Diethyl Ether	Ether	Low	Soluble	Not Specified	-
Dichloromethane	Halogenated	Medium	Soluble	Not Specified	-
Ethyl Acetate	Ester	Medium	Soluble	Not Specified	-
Dimethyl Sulfoxide (DMSO)	Aprotic	High	Soluble	Not Specified	-
N,N-Dimethylformamide (DMF)	Aprotic	High	Soluble	Not Specified	-

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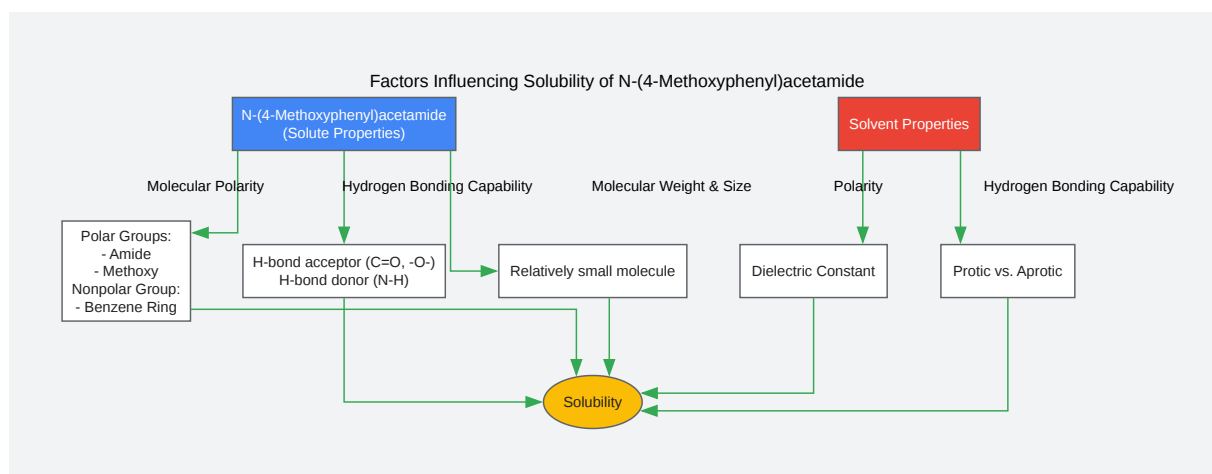
Benzene	Aromatic	Low	Soluble in hot benzene.[3] [4]	Not Specified	-
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Note: The qualitative descriptors such as "Very Soluble," "Soluble," and "Slightly Soluble" are based on information from various chemical suppliers and databases. For precise applications, it is highly recommended to determine the solubility experimentally under the specific conditions of use.

## Factors Influencing Solubility

The solubility of **N-(4-Methoxyphenyl)acetamide** is governed by the interplay of its molecular structure and the physicochemical properties of the solvent. The presence of a polar amide group and a methoxy group contributes to its ability to interact with polar solvents through dipole-dipole interactions and hydrogen bonding. The aromatic ring, however, introduces a nonpolar character, influencing its solubility in less polar organic solvents. The general principle of "like dissolves like" is a useful guide; polar solvents are more likely to dissolve polar solutes, and nonpolar solvents are better for nonpolar solutes.



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Factors influencing the solubility of a solute in a solvent.

## Experimental Protocol for Solubility Determination

To obtain accurate and reproducible quantitative solubility data, a standardized experimental protocol is essential. The isothermal shake-flask method is a widely accepted technique for determining the equilibrium solubility of a solid in a liquid solvent.

Materials and Equipment:

- **N-(4-Methoxyphenyl)acetamide** (high purity)
- Selected solvents (analytical grade)
- Analytical balance (accurate to  $\pm 0.1$  mg)
- Vials with screw caps

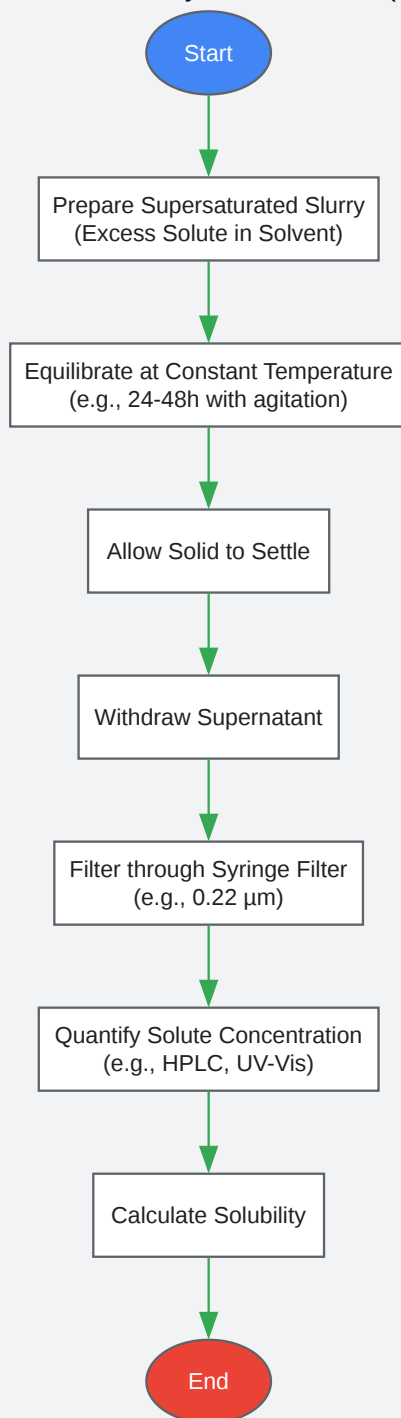
- Constant temperature orbital shaker or water bath
- Syringes and syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer

#### Procedure:

- Preparation of Saturated Solutions:
  - Add an excess amount of **N-(4-Methoxyphenyl)acetamide** to a series of vials. The presence of undissolved solid at the end of the experiment is crucial to ensure that equilibrium with a saturated solution is reached.
  - Accurately add a known volume or mass of the desired solvent to each vial.
- Equilibration:
  - Securely cap the vials to prevent solvent evaporation.
  - Place the vials in a constant temperature orbital shaker or water bath set to the desired temperature (e.g.,  $25\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$ ).
  - Agitate the samples for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
  - After equilibration, cease agitation and allow the undissolved solid to settle.
  - Carefully withdraw a known volume of the supernatant using a syringe, ensuring no solid particles are disturbed.

- Immediately filter the collected supernatant through a syringe filter into a clean, pre-weighed vial to remove any suspended solid particles. The filtration step should be performed quickly to minimize any temperature changes that could affect solubility.
- Accurately weigh the filtered solution.
- Quantification:
  - Prepare a series of standard solutions of **N-(4-Methoxyphenyl)acetamide** of known concentrations in the same solvent.
  - Analyze the filtered saturated solution and the standard solutions using a validated analytical method, such as HPLC or UV-Vis spectroscopy.
  - Construct a calibration curve by plotting the analytical response (e.g., peak area from HPLC) versus the concentration of the standard solutions.
  - Determine the concentration of **N-(4-Methoxyphenyl)acetamide** in the saturated solution by interpolating its analytical response on the calibration curve.
- Calculation of Solubility:
  - Calculate the solubility in the desired units (e.g., g/100 mL, mg/mL, or mol/L) based on the determined concentration and the volume of the analyzed solution.

## Experimental Workflow for Solubility Determination (Shake-Flask Method)

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